

Application Notes and Protocols for the Experimental Synthesis of Carbon-15

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Compound of Interest

Compound Name: Carbon-15

Cat. No.: B1200482

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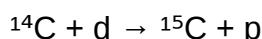
For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed overview of the experimental setup and protocols for the synthesis of the radioactive isotope **Carbon-15** (^{15}C). **Carbon-15** is a short-lived, artificially produced radioisotope with a half-life of approximately 2.449 seconds.[1][2][3] Due to its rapid decay, its applications are primarily confined to fundamental nuclear physics research rather than direct use in drug development.[1] The primary synthesis route detailed herein is the deuteron bombardment of a Carbon-14 enriched target, inducing a (d,p) nuclear reaction. This document outlines the necessary equipment, experimental procedures, and data characterization for the production and identification of **Carbon-15**.

Introduction to Carbon-15

Carbon-15 is an unstable isotope of carbon containing six protons and nine neutrons. It undergoes beta decay with a half-life of 2.449(5) seconds, transforming into Nitrogen-15.[1][2][3] The discovery of this isotope was reported in 1950, where it was produced by bombarding a Carbon-14 enriched barium carbonate target with deuterons.[1] The primary nuclear reaction for its synthesis is:



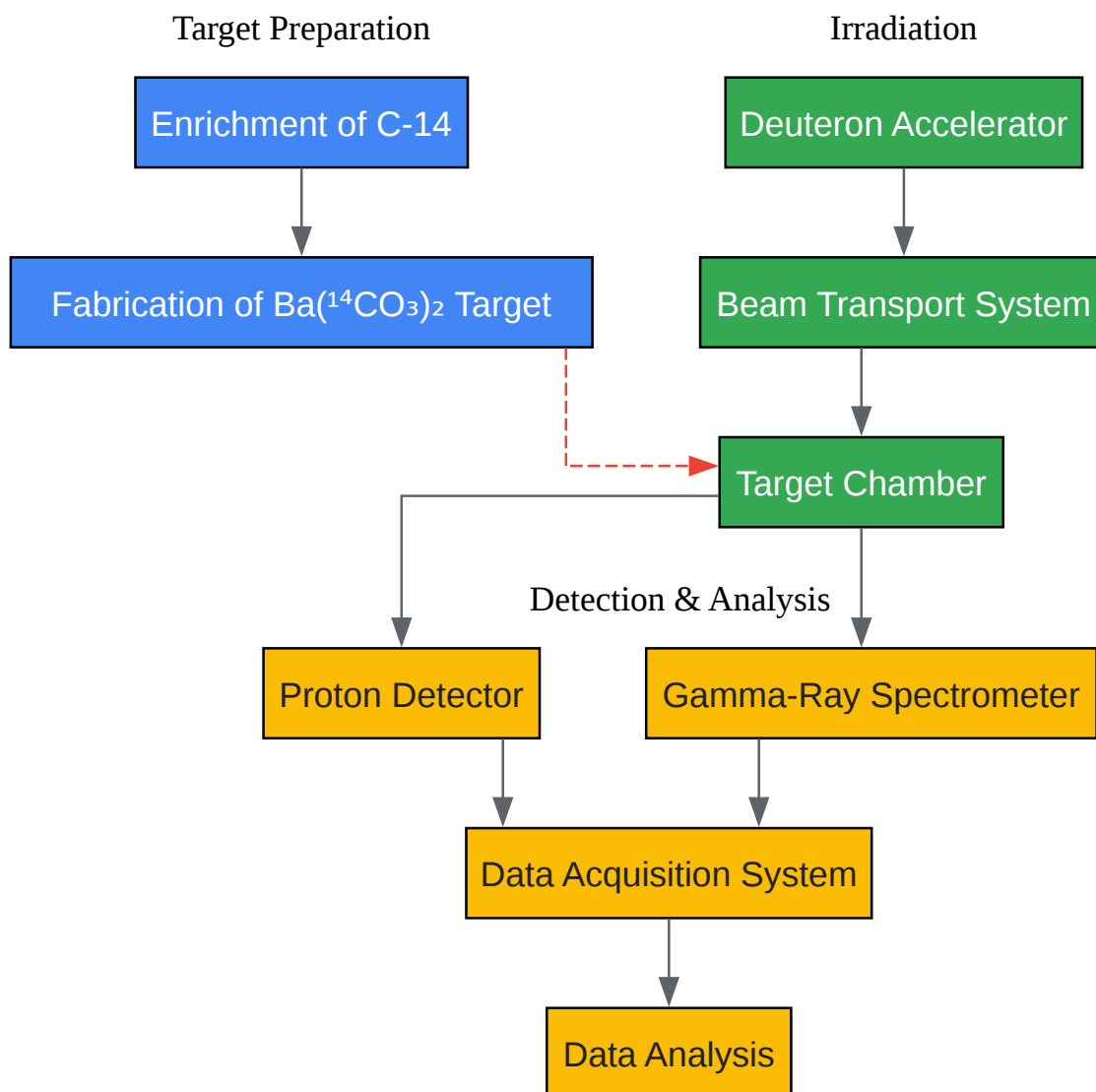
Given its very short half-life, the practical applications of **Carbon-15** are limited to academic studies in nuclear structure and reaction dynamics.^[1] It is not suitable for typical radiolabeling studies in drug metabolism or PET imaging, which require isotopes with longer half-lives.

Experimental Synthesis via the $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ Reaction

The most direct method for the production of **Carbon-15** is through the deuteron bombardment of a target enriched with Carbon-14.

2.1. Experimental Workflow

The overall workflow for the synthesis and detection of **Carbon-15** is depicted in the following diagram.



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Caption: Experimental workflow for **Carbon-15** synthesis.

2.2. Materials and Equipment

- Particle Accelerator: A cyclotron or linear accelerator capable of producing a deuteron beam with energies in the MeV range.

- Target Material: Barium carbonate (BaCO_3) enriched with Carbon-14 (e.g., 40% enrichment). [\[1\]](#)
- Target Holder: A water-cooled copper block to dissipate heat generated during bombardment.
- High-Vacuum System: To maintain vacuum in the beamline and target chamber.
- Charged Particle Detectors: Silicon surface barrier detectors or similar devices for detecting emitted protons.
- Gamma-Ray Detectors: High-purity germanium (HPGe) detectors to detect gamma rays from the decay of excited states.
- Data Acquisition System: NIM and VME or equivalent electronics for signal processing and data recording.

2.3. Experimental Protocol

- Target Preparation:
 - Synthesize or procure barium carbonate enriched in Carbon-14.
 - Press the enriched BaCO_3 powder into a pellet.
 - Mount the pellet onto a suitable backing (e.g., a thin tantalum foil) and place it in the target holder.
- Irradiation:
 - Install the target assembly into the target chamber at the end of the accelerator beamline.
 - Evacuate the beamline and target chamber to high vacuum.
 - Accelerate a deuteron beam to the desired energy (e.g., 2.4 MeV). [\[1\]](#)
 - Direct the deuteron beam onto the enriched ^{14}C target.

- Detection and Identification:
 - Position charged particle detectors at specific angles relative to the beam direction to detect protons emitted from the $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ reaction.
 - Use gamma-ray detectors to measure the gamma-ray spectrum, which can help identify the residual nuclei produced.
 - Record the energy of the detected protons. The energy of the emitted protons will be specific to the formation of ^{15}C in its ground and excited states.
 - Measure the activity of the target after irradiation to determine the half-life of the produced radioisotope, which should correspond to that of ^{15}C (2.449 s).

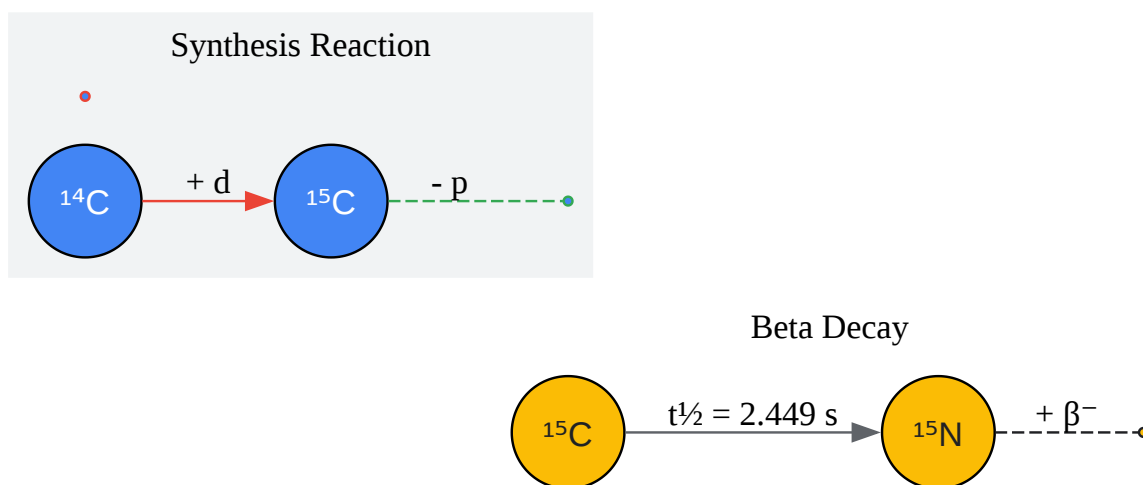
Quantitative Data Summary

The following table summarizes the key parameters for the synthesis of **Carbon-15** via the $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ reaction.

Parameter	Value/Description	Reference
Nuclear Reaction	$^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$	[1]
Target Material	Barium Carbonate (BaCO_3) enriched in ^{14}C (e.g., 40%)	[1]
Projectile	Deuterons (d)	[1]
Beam Energy	~2.4 MeV	[1]
Product Isotope	Carbon-15 (^{15}C)	[1]
^{15}C Half-life	2.449(5) seconds	[1][2][3]
^{15}C Decay Mode	β^- decay	[1][2]
Decay Product	Nitrogen-15 (^{15}N)	[2]

Nuclear Reaction and Decay Pathway

The synthesis and subsequent decay of **Carbon-15** can be visualized as a two-step process: the nuclear reaction to form ^{15}C , followed by its beta decay to ^{15}N .



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Caption: Nuclear reaction and decay pathway of **Carbon-15**.

Safety Considerations

- **Radiation Safety:** The production of **Carbon-15** involves ionizing radiation (deuteron beam, protons, and gamma rays) and the production of a radioactive material. All work must be conducted in a shielded environment (e.g., a cyclotron vault) with appropriate radiation monitoring.
- **Handling of Radioactive Materials:** Carbon-14 is a long-lived beta emitter and requires careful handling to prevent contamination. The produced **Carbon-15** is highly radioactive but very short-lived.
- **High Voltage and Vacuum:** Particle accelerators operate at high voltages and under high vacuum, posing electrical and implosion hazards.

Conclusion

The synthesis of **Carbon-15** is a specialized experimental procedure primarily of interest to the nuclear physics community. The short half-life of this isotope makes it a challenging but valuable tool for studying the properties of neutron-rich nuclei. While the direct application in drug development is not feasible, the techniques and equipment described are representative of those used in the production of other radioisotopes that are crucial for medical imaging and therapy.

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References

- 1. Carbon-15 - isotopic data and properties [chemlin.org]
- 2. Isotope data for carbon-15 in the Periodic Table [periodictable.com]
- 3. Isotope data for carbon-15 in the Periodic Table [periodictable.com]
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